

A Technical Guide to Carbazate Nomenclature and Structure Elucidation

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Compound of Interest

Compound Name: Carbazate

Cat. No.: B1233558

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This in-depth technical guide provides a comprehensive overview of the nomenclature and structure elucidation of **carbazates**. **Carbazates**, esters of carbazic acid, are a unique class of compounds with growing interest in medicinal chemistry and organic synthesis. This document outlines the systematic naming conventions according to IUPAC rules, details modern spectroscopic and crystallographic techniques for their structural characterization, and provides key experimental protocols.

Carbazate Nomenclature

The systematic naming of **carbazates** follows the nomenclature of carboxylic acid derivatives, with carbazic acid as the parent structure.

Carbazic Acid: The Parent Compound

According to IUPAC rule C-984, the name "carbazic acid" is retained for the compound $\text{H}_2\text{N}-\text{NH}-\text{COOH}$. The numbering of the atoms in carbazic acid is as follows:

Numbering of Carbazic Acid

Naming Carbazates (Esters of Carbazic Acid)

Carbazates are named as esters of carbazic acid. The name of the alkyl or aryl group attached to the oxygen atom is stated first, followed by the word "**carbazate**".

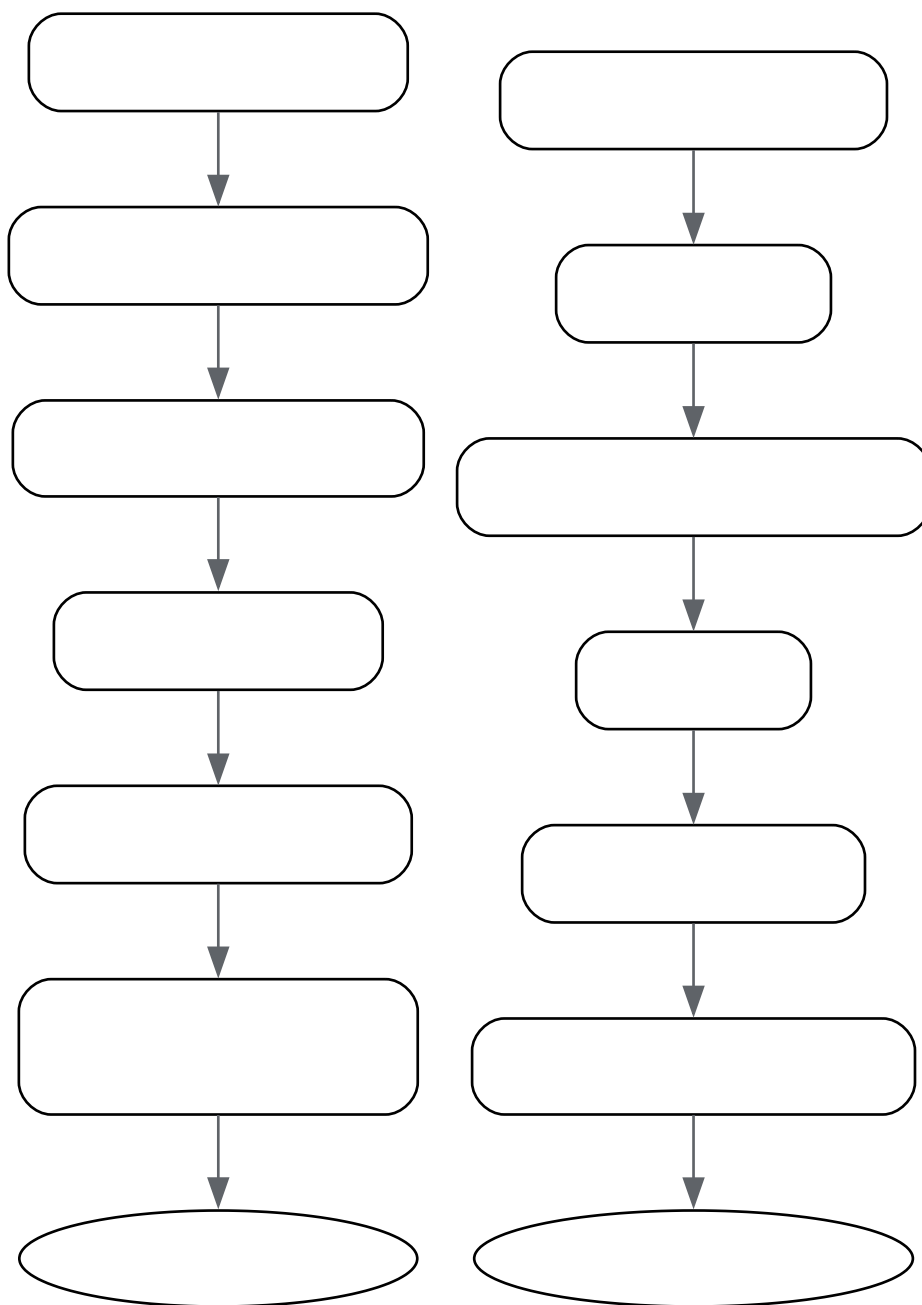
- Example: $\text{CH}_3\text{-O-CO-NH-NH}_2$ is named methyl **carbazate**.
- Example: $\text{C}_2\text{H}_5\text{-O-CO-NH-NH}_2$ is named ethyl **carbazate**.^[1]

Substituted Carbazates

Substituents on the nitrogen atoms are indicated by locants N (for the nitrogen attached to the carbonyl group, position 2) or N' (for the terminal nitrogen, position 3). If the position is unambiguous, a numerical locant may be used.

- Example: $\text{C}_2\text{H}_5\text{-O-CO-N(CH}_3\text{)-NH}_2$ is named ethyl N-methyl**carbazate** or ethyl 2-methyl**carbazate**.
- Example: $\text{C}_2\text{H}_5\text{-O-CO-NH-NH(C}_6\text{H}_5\text{)}$ is named ethyl N'-phenyl**carbazate** or ethyl 3-phenyl**carbazate**.

The naming convention for esters is to first name the alkyl group from the alcohol and then the carboxylate.^{[2][3][4][5]}



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